

# Allyl (3-methylbutoxy)acetate chemical properties

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## Compound of Interest

Compound Name: **Allyl (3-methylbutoxy)acetate**

Cat. No.: **B1266693**

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An In-depth Technical Guide to the Chemical Properties of **Allyl (3-methylbutoxy)acetate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Allyl (3-methylbutoxy)acetate**, also known as allyl amyl glycolate, is a synthetic fragrance ingredient valued for its strong, fruity, and green aroma with a characteristic pineapple nuance. [1][2][3][4] It is utilized in a variety of consumer products, including perfumes, detergents, and air fresheners, to impart fresh and fruity notes.[5][6] This document provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and safety data for an audience of researchers and drug development professionals.

## Chemical and Physical Properties

**Allyl (3-methylbutoxy)acetate** is a colorless liquid under standard conditions.[5][7] It is characterized by its insolubility in water and its combustible nature.[1][3][7] A summary of its key physical and chemical properties is presented in Table 1.

## Table 1: Physical and Chemical Properties of Allyl (3-methylbutoxy)acetate

Property	Value	Source(s)
Identifiers		
CAS Number	67634-00-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
EINECS Number	266-803-5	<a href="#">[2]</a> <a href="#">[5]</a>
IUPAC Name	prop-2-enyl 2-(3-methylbutoxy)acetate	<a href="#">[7]</a> <a href="#">[8]</a>
Synonyms	Allyl amylo glycolate, Allyl 2-(isopentyl)acetate	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Molecular Information		
Molecular Formula	C10H18O3	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	186.25 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Physical Properties		
Appearance	Colorless liquid	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Odor	Strong, fruity, galbanum-like with pineapple notes	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	206-226 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Density	0.937 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Refractive Index	1.4317 at 20 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Vapor Pressure	0.037 mmHg at 25 °C	<a href="#">[5]</a>
Flash Point	94 °C (205 °F)	<a href="#">[3]</a> <a href="#">[5]</a>
Water Solubility	Insoluble (< 1 mg/mL)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Log P (Octanol/Water)	2.72	<a href="#">[5]</a>

## Synthesis Protocols

The synthesis of **Allyl (3-methylbutoxy)acetate** is typically achieved through a multi-step process. The most commonly cited method involves a two-stage reaction.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

## Two-Stage Synthesis from Chloroacetic Acid

Experimental Protocol:

- Stage 1: Formation of Sodium Amylglycolate: Chloroacetic acid is esterified with isoamyl alcohol (3-methyl-1-butanol) in the presence of sodium hydroxide and a phase-transfer catalyst.[1][2][3] This reaction yields the intermediate, sodium amylglycolate.
- Stage 2: Reaction with Allyl Alcohol: The resulting sodium amylglycolate is then treated with allyl alcohol to produce the final product, **Allyl (3-methylbutoxy)acetate**.[1][2][3]

## Synthesis via Isopentyloxy Acetic Acid

An alternative patented method involves the initial formation of isopentyloxy acetic acid.[10]

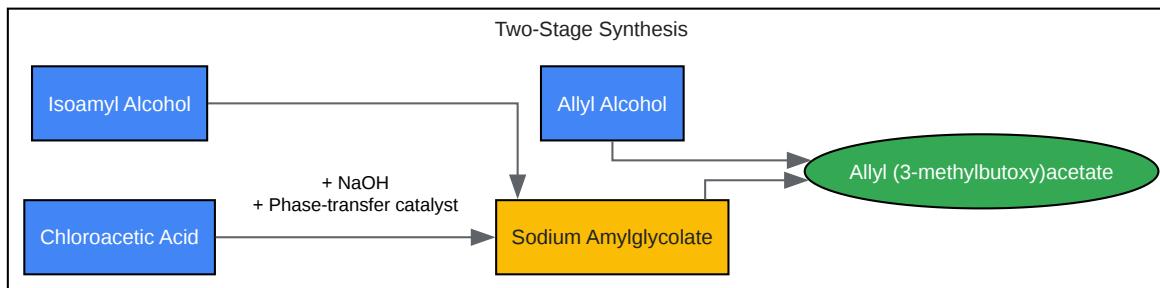
Experimental Protocol:

- Dehydration: Isoamyl alcohol and sodium hydroxide are subjected to reflux dehydration in the presence of a solvent.[10]
- Acid Formation: The dehydrated product is then reacted with chloroacetic acid to yield isopentyloxy acetic acid.[10]
- Esterification: The isopentyloxy acetic acid undergoes an esterification reaction with allyl alcohol in the presence of an acid catalyst to form **Allyl (3-methylbutoxy)acetate**.[10]

## Other Synthetic Routes

Other reported methods for synthesizing this compound include:

- Acid-Catalyzed Direct Esterification: Direct reaction of (3-methylbutoxy)acetic acid with allyl alcohol using an acid catalyst like sulfuric acid.[11]
- Transesterification: Reaction of an alkyl (3-methylbutyl)glycolate with allyl acetate, often catalyzed by a metal alkoxide.[11]
- Alkylation of Glycolic Acid Metal Salts: Nucleophilic substitution reaction between a sodium or potassium salt of glycolic acid and an allyl halide.[11]



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Diagram of the two-stage synthesis pathway.

## Reactivity and Stability

**Allyl (3-methylbutoxy)acetate** is a combustible substance.<sup>[1][3]</sup> It is generally stable under normal storage conditions. However, it may react exothermically with strong oxidizing acids, potentially leading to ignition of the reaction products.<sup>[1][3][7]</sup> It also generates heat when mixed with caustic solutions. Contact with alkali metals, hydrides, and other reducing agents may produce flammable hydrogen gas.<sup>[1][3][7]</sup> To maintain its integrity, storage in a cool, dry, and dark location in a tightly sealed container is recommended, away from incompatible materials and ignition sources.<sup>[2]</sup>

## Toxicological and Safety Data

The safety of **Allyl (3-methylbutoxy)acetate** has been evaluated, and it is classified for several acute hazards. A summary of key toxicological data is provided in Table 2.

## Table 2: Toxicological Profile of Allyl (3-methylbutoxy)acetate

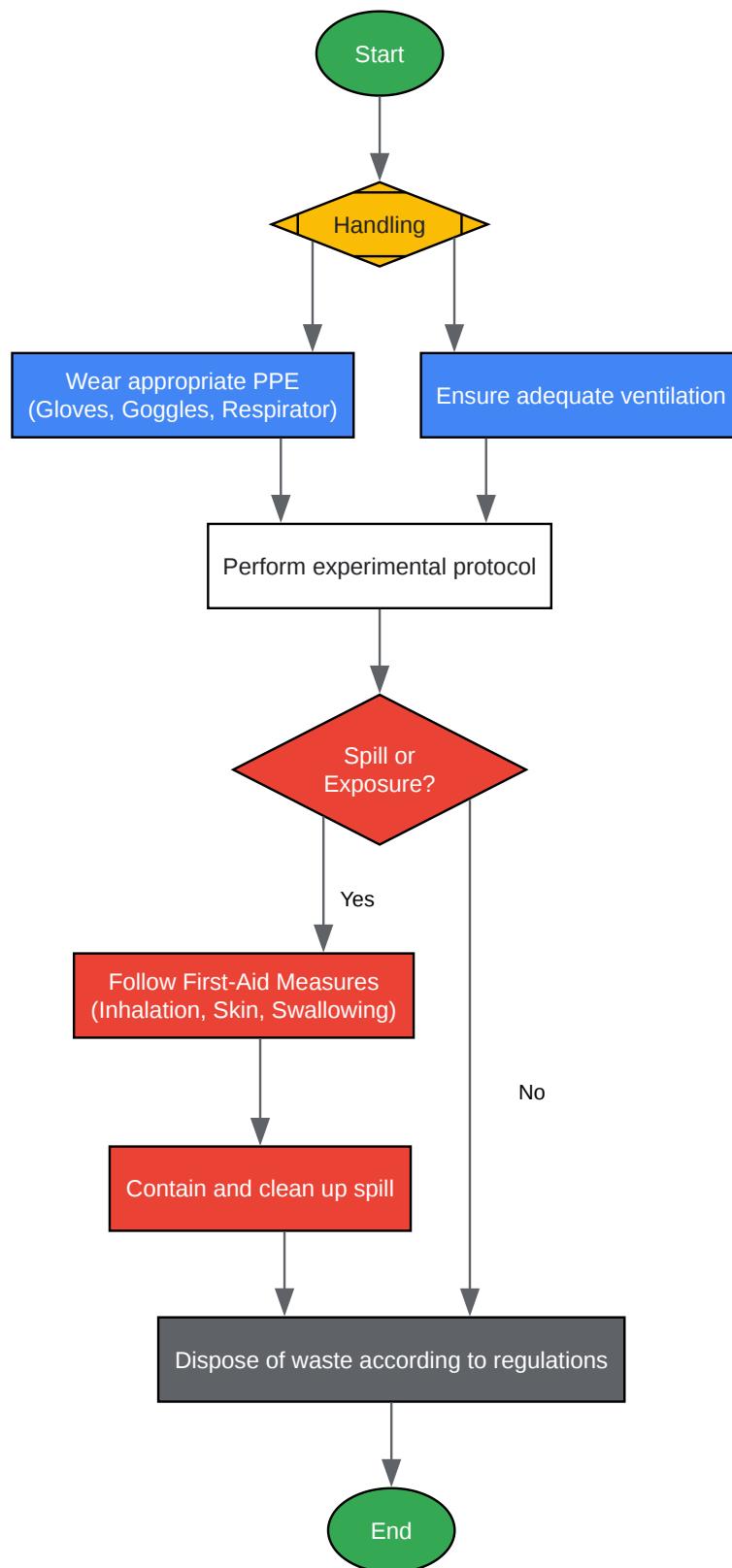
Endpoint	Result	Classification	Source(s)
Acute Toxicity			
Oral (rat)	LD50 >2000 mg/kg bw	Harmful if swallowed (Category 4)	[6][8][12]
Inhalation (rat)	LC50 = 0.43 mg/L (4h)	Fatal if inhaled (Category 2)	[1][6][8]
Dermal	May be harmful in contact with skin	Not classified	[8]
Local Effects			
Skin Irritation	Causes skin irritation	Category 2	[12]
Eye Irritation	Not an eye irritant	Not classified	[6]
Skin Sensitization	Not a skin sensitizer	Not classified	[6]
Genotoxicity			
In vitro mutagenicity	Negative in bacterial reverse mutation assays	Not classified as mutagenic	[6][13]
Aquatic Toxicity			
Acute & Chronic	Very toxic to aquatic life	Aquatic Acute 1, Aquatic Chronic 1	[8]

### Handling and Safety Precautions:

Due to its hazard profile, specific precautions are necessary when handling this chemical.

- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and face protection.[12][14] In case of inadequate ventilation, respiratory protection is required.[8][14]
- Handling: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[12][14] Avoid breathing mist, gas, or vapors.[14]

- First Aid:
  - If Swallowed: Call a poison center or doctor. Rinse mouth.[[12](#)][[14](#)]
  - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a poison center or doctor.[[8](#)][[14](#)]
  - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice. [[12](#)]
- Environmental Precautions: Avoid release to the environment as it is very toxic to aquatic life with long-lasting effects.[[8](#)][[14](#)]

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General laboratory workflow for handling the chemical.

## Applications

The primary application of **Allyl (3-methylbutoxy)acetate** is as a fragrance ingredient.[\[6\]](#) Its unique scent profile makes it a versatile component in various products:

- Perfumery: It is used to create fruity, green, fougère, marine, and fresh floral notes in fine fragrances.[\[5\]](#)
- Consumer Goods: It is widely incorporated into detergents, soaps, air fresheners, scented oils, and other household products.[\[1\]](#)[\[5\]](#)[\[6\]](#)

## Conclusion

**Allyl (3-methylbutoxy)acetate** is a commercially important fragrance chemical with well-defined properties. While it offers desirable aromatic qualities, its synthesis and handling require careful adherence to safety protocols due to its acute toxicity upon inhalation and its environmental hazards. The information presented in this guide provides a technical foundation for researchers and professionals working with this compound.

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